

Personal protective equipment for handling Indolmycin

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Compound of Interest

Compound Name: Indolmycin

Cat. No.: B1671932

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Essential Safety and Handling Guide for Indolmycin

This guide provides crucial safety, handling, and disposal information for researchers, scientists, and drug development professionals working with **Indolmycin**. While **Indolmycin** is not classified as a hazardous substance according to the Globally Harmonized System (GHS), adherence to standard laboratory safety protocols is imperative to ensure a safe working environment and maintain experimental integrity.^{[1][2][3]}

Quantitative and Physical Data

The following table summarizes key quantitative data for **Indolmycin**.

Property	Value
CAS Number	21200-24-8[1][2][4]
Molecular Formula	C ₁₄ H ₁₅ N ₃ O ₂ [2][4]
Molecular Weight	257.3 g/mol [4]
Form	Solid[4]
Solubility	Soluble in DMF, DMSO, Ethanol, and Methanol[4]
Acute Toxicity (LD50)	Subcutaneous (mouse): 800 mg/kg[1]
Storage Temperature	-20°C to -80°C[5]

Personal Protective Equipment (PPE) and Safety Plan

While the Safety Data Sheet (SDS) for **Indolmycin** states that no special measures or personal protective equipment are required, best laboratory practices mandate the use of PPE for handling any chemical agent to minimize exposure and prevent contamination.[1]

Recommended PPE for Handling **Indolmycin**:

- Eye Protection: Wear safety glasses with side shields or goggles to protect against splashes. [6]
- Hand Protection: Use powder-free nitrile gloves.[7] Given that **Indolmycin** is an antibiotic, preventing skin contact is a prudent measure to avoid unforeseen biological effects.
- Body Protection: A standard laboratory coat should be worn to protect street clothing.[6] For activities with a higher risk of spills, a disposable gown made of a material resistant to chemical permeation is recommended.[7]

Operational and Disposal Plan:

This plan outlines the lifecycle of **Indolmycin** in the laboratory, from receipt to disposal.

Receiving and Storage

- Upon receipt, verify the integrity of the container.
- Store the compound in a tightly sealed container at the recommended temperature, typically -20°C or -80°C, as specified on the product insert.[\[5\]](#)

Preparation of Stock Solutions (Experimental Protocol)

This protocol details the standard procedure for preparing a stock solution from solid **Indolmycin**.

- Pre-calculation: Determine the required mass of **Indolmycin** and the volume of solvent needed to achieve the desired stock concentration.
- Don PPE: Before handling the compound, put on a lab coat, safety glasses, and nitrile gloves.
- Weighing: Tare a sterile microcentrifuge tube on an analytical balance. Carefully weigh the required amount of solid **Indolmycin** directly into the tube. Perform this step in a chemical fume hood or on a balance with a draft shield to minimize the risk of inhaling fine particles.
- Solubilization: In a chemical fume hood, add the pre-calculated volume of the appropriate solvent (e.g., DMSO, Ethanol) to the tube containing the **Indolmycin** powder.[\[4\]](#)
- Mixing: Vortex the solution until the **Indolmycin** is completely dissolved.
- Labeling and Storage: Clearly label the tube with the compound name, concentration, solvent, and date of preparation. Store the stock solution at the recommended temperature (-20°C or -80°C) to maintain stability.[\[5\]](#)

Handling and Use

- All work with **Indolmycin** solutions should be conducted in a well-ventilated area, preferably within a chemical fume hood or biosafety cabinet, to prevent aerosol inhalation.
- Use appropriate, calibrated equipment for all measurements to ensure accuracy.

Spill Management

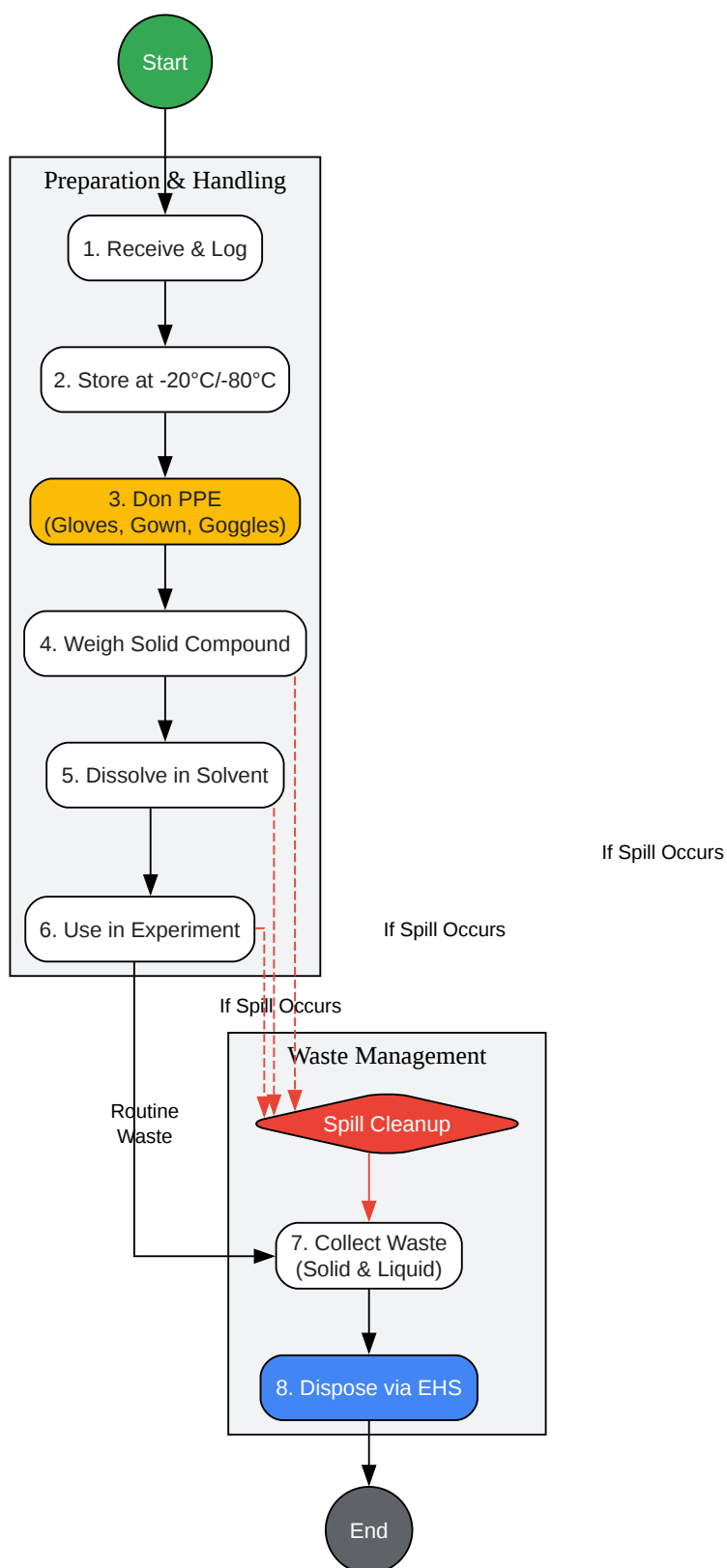
- In case of a spill, ensure the area is well-ventilated.
- Mechanically pick up any solid material.^[1]
- For liquid spills, absorb with an inert material (e.g., spill pads, vermiculite) and place it in a sealed container for disposal.
- Clean the spill area with an appropriate solvent or detergent, followed by water.

Disposal Plan

- Dispose of all waste materials (including empty containers, used gloves, and contaminated labware) in accordance with local, state, and federal regulations for chemical waste.
- Do not allow **Indolmycin** to enter sewers or surface water.^[1]

Procedural Workflow

The following diagram illustrates the standard operational workflow for safely handling **Indolmycin** in a laboratory setting.



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Caption: Workflow for the safe handling of **Indolmycin** from receipt to disposal.

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